

commercial availability of 4-Bromo-3-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 4-Bromo-3-(trifluoromethyl)pyridine

Cat. No.: B054369

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An In-depth Technical Guide to the Commercial Availability of 4-Bromo-3-(trifluoromethyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the commercial availability of **4-Bromo-3-(trifluoromethyl)pyridine**, a key building block in the development of novel pharmaceuticals and agrochemicals. The information is tailored for professionals in research and development who require reliable sources for this reagent.

Chemical Identity and Properties

4-Bromo-3-(trifluoromethyl)pyridine is a halogenated pyridine derivative. It is important to distinguish between the free base and its hydrobromide salt, as both are commercially available and may be listed under different CAS numbers.

Compound	Structure	CAS Number	Molecular Formula	Molecular Weight
4-Bromo-3-(trifluoromethyl)pyridine	 Chemical structure of 4-Bromo-3-(trifluoromethyl)pyridine	1060801-89-9	C ₆ H ₃ BrF ₃ N	225.99 g/mol [1]
4-Bromo-3-(trifluoromethyl)pyridine hydrobromide	 Chemical structure of 4-Bromo-3-(trifluoromethyl)pyridine hydrobromide	1354425-60-7	C ₆ H ₄ Br ₂ F ₃ N	306.91 g/mol [2]

Commercial Availability and Suppliers

4-Bromo-3-(trifluoromethyl)pyridine and its hydrobromide salt are available from a range of chemical suppliers, primarily in research and development quantities. While some suppliers may offer larger quantities upon request, publicly available pricing is generally for milligram to gram scales.

The following table summarizes the availability of **4-Bromo-3-(trifluoromethyl)pyridine** and its hydrobromide salt from various suppliers. Please note that availability and pricing are subject to change and should be confirmed directly with the supplier.

Supplier	Product Name	CAS Number	Purity	Available Quantities	Pricing (USD)	Notes
Fluorochem	4-Bromo-3-(trifluoromethyl)pyridine hydrobromide	1354425-60-7	98%	100 mg, 250 mg, 1 g	£154.00 (100 mg), £258.00 (250 mg), £599.00 (1 g)[3]	-
Sigma-Aldrich	4-Bromo-3-(trifluoromethyl)pyridine hydrobromide	1354425-60-7	97%	-	-	Product discontinued[2]
BLD Pharm	4-Bromo-3-(trifluoromethyl)pyridine	1060801-89-9	-	-	Inquire for price	Requires cold-chain transportation[4]
BLD Pharm	4-Bromo-3-(trifluoromethyl)pyridine hydrochloride	1138011-21-8	-	-	Inquire for price	Requires cold-chain transportation[5]
Amerigo Scientific	4-Bromo-3-(trifluoromethyl)pyridine hydrogen bromide	1354425-60-7	95%	-	Inquire for price	For research use only[6]
Anichem	4-bromo-3-chloro-5-(trifluoromethyl)pyridine	-	>95%	0.5 g	\$550.00	A related but different compound[7]

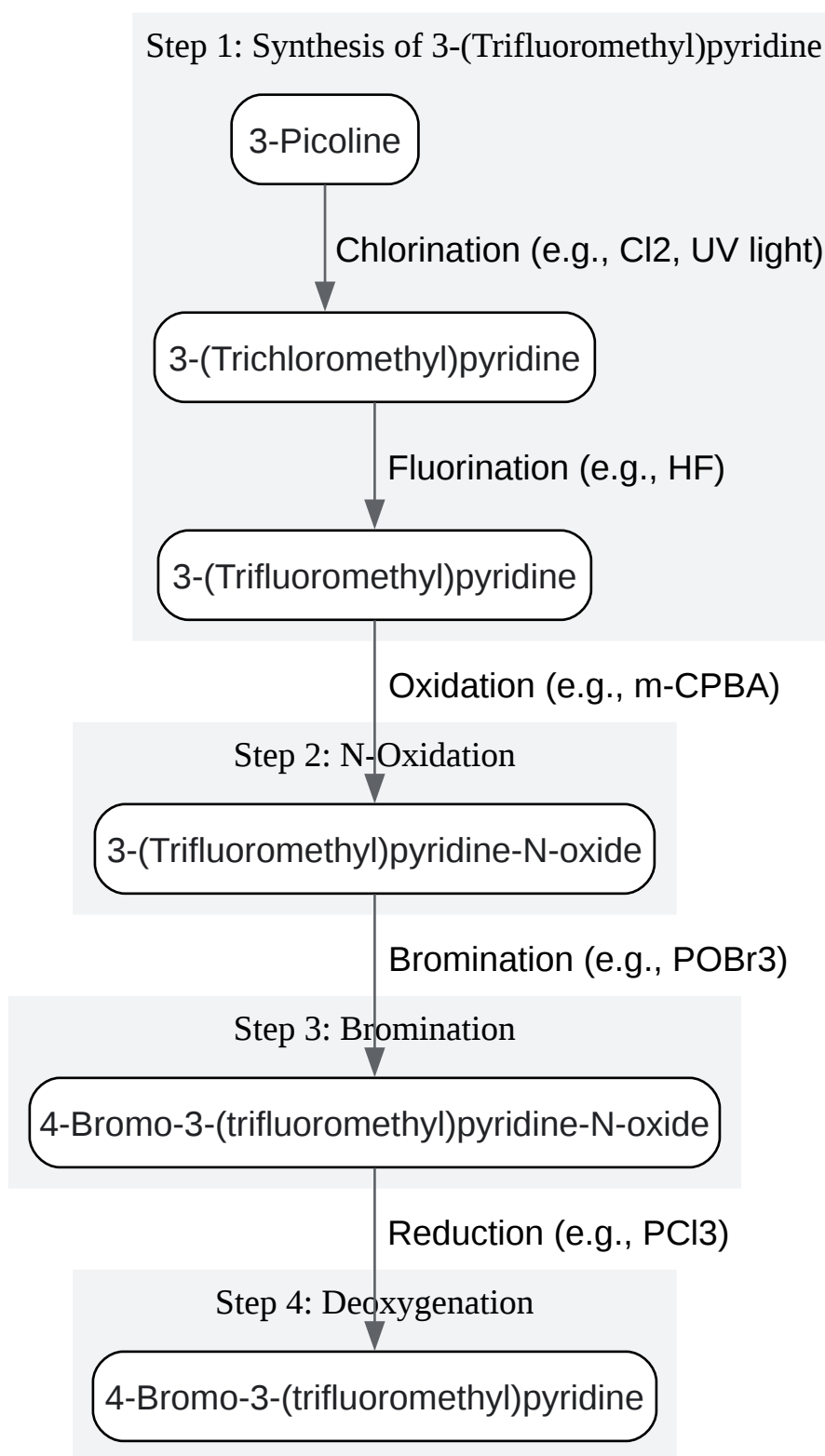
United States Biological	4-Bromo-3-(trifluoromethyl)pyridine	1060801-89-9	Highly Purified	-	Inquire for price	Reactant for GPR40 modulators and Bub1 kinase inhibitors[1]
Allbio pharm Co., Ltd	4-bromo-3-(trifluoromethyl)pyridine hydrobromide	1354425-60-7	95%	-	Inquire for price	-[8]

Experimental Protocols: A Representative Synthetic Approach

While detailed, validated protocols for the large-scale synthesis of **4-Bromo-3-(trifluoromethyl)pyridine** are not readily available in the public domain, a plausible synthetic route can be devised based on established pyridine chemistry. The following represents a generalized, multi-step synthesis that could be adapted for this purpose.

A Note on Synthesis: The synthesis of trifluoromethylpyridines often involves the chlorination and subsequent fluorination of picoline precursors.[9][10] Direct bromination of a pre-formed trifluoromethylpyridine can be challenging due to the electron-withdrawing nature of the trifluoromethyl group, which deactivates the pyridine ring towards electrophilic substitution.[11]

A potential synthetic pathway is outlined below.



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Caption: Plausible synthetic pathway for **4-Bromo-3-(trifluoromethyl)pyridine**.

Disclaimer: This is a theoretical pathway and has not been validated. The specific reagents and reaction conditions would require significant optimization and safety assessment for any scale of synthesis.

Procurement Workflow for Research and Development

The process of acquiring **4-Bromo-3-(trifluoromethyl)pyridine** for research purposes typically follows a standard procurement workflow.



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Caption: Typical procurement workflow for acquiring research chemicals.

Conclusion

4-Bromo-3-(trifluoromethyl)pyridine and its hydrobromide salt are commercially available, primarily for small-scale research and development purposes. For larger, commercial-scale quantities, direct inquiry with manufacturers and custom synthesis providers is recommended. The synthesis of this compound is non-trivial, and the provided pathway serves as a conceptual guide. Researchers should carefully consider the available forms and purities when sourcing this important building block for their discovery and development programs.

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References

- 1. usbio.net [usbio.net]
- 2. 4-Bromo-3-(trifluoromethyl)pyridine 97 1354425-60-7 [sigmaaldrich.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. 1060801-89-9|4-Bromo-3-(trifluoromethyl)pyridine|BLD Pharm [bldpharm.com]
- 5. 1138011-21-8|4-Bromo-3-(trifluoromethyl)pyridine hydrochloride|BLD Pharm [bldpharm.com]
- 6. 4-Bromo-3-(trifluoromethyl)pyridine hydrogen bromide - Amerigo Scientific [amerigoscientific.com]
- 7. 4-bromo-3-chloro-5-(trifluoromethyl)pyridine - Anichem [anichemllc.com]
- 8. allbiopharm.com [allbiopharm.com]
- 9. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients [jstage.jst.go.jp]
- 11. benchchem.com [benchchem.com]
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